

2-Ethylbenzonitrile: A Technical Guide to Hazards and Safety Precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethylbenzonitrile

Cat. No.: B1295046

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the hazards and safety precautions associated with **2-Ethylbenzonitrile**. The following sections detail its hazardous properties, safe handling procedures, and emergency response protocols to ensure the safety of laboratory and manufacturing personnel.

Hazard Identification and Classification

2-Ethylbenzonitrile is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is crucial to understand these hazards to implement appropriate safety measures.

GHS Classification

The GHS classification for **2-Ethylbenzonitrile** is summarized in the table below.^[1]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation

Hazard Pictograms and Signal Word

- Pictogram:
- Signal Word: Warning

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **2-Ethylbenzonitrile** is essential for its safe handling and storage.

Property	Value
Molecular Formula	C ₉ H ₉ N[1][2]
Molecular Weight	131.17 g/mol [1][2]
Appearance	Oily, colorless liquid[3]
Odor	Almond-like[4]
Boiling Point	94-95 °C at 12 mm Hg[5]
Density	0.974 g/mL at 25 °C[5]
Flash Point	190 °F (87.8 °C)[5]
Solubility	Slightly soluble in water[4]

Toxicological Information

While specific toxicological data for **2-Ethylbenzonitrile** is limited, data for the parent compound, benzonitrile, provides a reasonable estimate of its toxicological profile. It is important to handle **2-Ethylbenzonitrile** with the same precautions as benzonitrile.

Toxicity Endpoint	Species	Route	Value
LD50	Rat	Oral	700 mg/kg[3]
LD50	Mouse	Oral	971 mg/kg[4][6][7]
LD50	Rabbit	Dermal	1250 mg/kg[3][4][6]
LD50	Rat	Dermal	1200 mg/kg[4][8]
LC50	Rat	Inhalation	3.79 mg/L (4 hours)[3]
LC50	Mouse	Inhalation	1800 mg/m ³ [4]

Disclaimer: The toxicological data presented above is for benzonitrile and should be used as a proxy for **2-Ethylbenzonitrile**. Handle **2-Ethylbenzonitrile** with the assumption that it has a similar toxicological profile.

Experimental Protocols

Detailed methodologies for key toxicological assessments are crucial for ensuring data consistency and regulatory compliance.

Acute Oral Toxicity - OECD Test Guideline 401

This protocol outlines the procedure for determining the acute oral toxicity (LD50) of a substance.

- **Test Animals:** Healthy, young adult rats of a single strain are used.
- **Housing and Feeding:** Animals are housed in individual cages and provided with standard laboratory diet and water ad libitum.
- **Dose Preparation:** The test substance is prepared at various concentrations in a suitable vehicle (e.g., water, corn oil).
- **Administration:** A single dose of the test substance is administered by gavage to fasted animals.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- **Necropsy:** All animals are subjected to a gross necropsy at the end of the observation period.
- **Data Analysis:** The LD50 is calculated using a recognized statistical method.

Acute Dermal Irritation/Corrosion - OECD Test Guideline 404

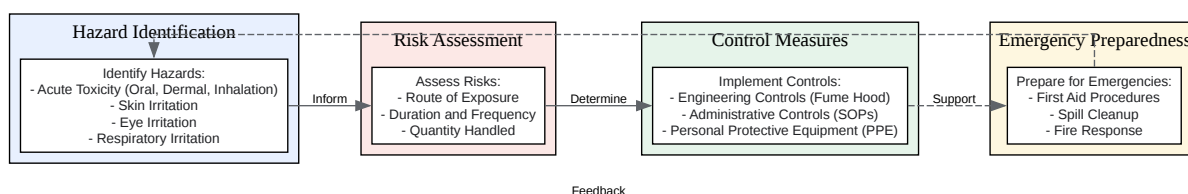
This protocol is designed to assess the potential of a substance to cause skin irritation or corrosion.

- **Test Animals:** Healthy, young adult albino rabbits are used.

- **Test Site Preparation:** Approximately 24 hours before the test, the fur on the dorsal area of the trunk is clipped.
- **Application of Test Substance:** A 0.5 mL (for liquids) or 0.5 g (for solids and semi-solids) amount of the test substance is applied to a small area (approximately 6 cm²) of the clipped skin and covered with a gauze patch and non-irritating tape.
- **Exposure Duration:** The exposure period is typically 4 hours.
- **Observation:** The skin is examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal.
- **Scoring:** Skin reactions are scored according to a standardized grading system.
- **Classification:** The substance is classified as an irritant or non-irritant based on the observed skin reactions.

Hazard Management and Safety Precautions

A systematic approach to hazard management is essential for minimizing risks associated with handling **2-Ethylbenzonitrile**.



[Click to download full resolution via product page](#)

Caption: Hazard Management Workflow for **2-Ethylbenzonitrile**.

Engineering Controls

- Work with **2-Ethylbenzonitrile** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[3]

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.[4]
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.[4]
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, use a NIOSH-approved respirator with an organic vapor cartridge.[4]

Handling and Storage

- Avoid contact with skin, eyes, and clothing.[9]
- Do not breathe vapors or mists.
- Keep containers tightly closed when not in use.
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[9]

First Aid Measures

In the event of exposure to **2-Ethylbenzonitrile**, immediate medical attention is necessary.

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[3][4]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.[3][4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate

medical attention.[3][4]

Fire-Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[3]
- Specific Hazards: Combustible liquid. Vapors may form explosive mixtures with air.[9] During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion, including nitrogen oxides and cyanide fumes.[3][4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[9]

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal. Ventilate the area and wash the spill site after material pickup is complete.

This guide is intended to provide essential safety information for trained professionals. Always refer to the specific Safety Data Sheet (SDS) for **2-Ethylbenzonitrile** before use and follow all institutional and regulatory guidelines.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Ethylbenzonitrile | C₉H₉N | CID 123443 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. spectrumchemical.com [spectrumchemical.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. chemwhat.com [chemwhat.com]
- 6. dept.harpercollege.edu [dept.harpercollege.edu]
- 7. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 8. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 9. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [2-Ethylbenzonitrile: A Technical Guide to Hazards and Safety Precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295046#hazards-and-safety-precautions-for-2-ethylbenzonitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

